

Rifaximin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Rifaximin EP Impurity D*

Cat. No.: *B16350946*

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Abstract

Rifaximin is a semi-synthetic, non-systemic antibiotic derived from rifamycin SV.^[1] Its unique pharmacological profile, characterized by broad-spectrum antibacterial activity and minimal gastrointestinal absorption, has established it as a critical therapeutic agent for various gastrointestinal disorders. This technical guide provides an in-depth overview of Rifaximin, focusing on its chemical identity, physicochemical properties, and biological activities. Detailed experimental protocols for its synthesis, purification, and analysis are provided, alongside visualizations of its key signaling pathways and experimental workflows, to support further research and development.

Chemical Identity

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for Rifaximin is:

[(7S,9E,11S,12R,13S,14R,15R,16R,17S,18S,19E,21Z)-2,15,17,36-tetrahydroxy-11-methoxy-3,7,12,14,16,18,22,30-octamethyl-6,23-dioxo-8,37-dioxa-24,27,33-

triazahexacyclo[23.10.1.14,7.05,35.026,34.027,32]heptatriaconta-1(35),2,4,9,19,21,25(36),26(34),28,30,32-undecaen-13-yl] acetate.[1]

Synonyms

Rifaximin is known by a variety of synonyms, including:

- L/105[2]
- Rifamycin L 105[2]
- Xifaxan®[2]
- Rifaxidin[1]
- Rifacol[1]
- Normix[3]
- 4-Deoxy-4'-methylpyrido(1',2'-1,2)imidazo(5,4-c)rifamycin SV[1]

Chemical Structure

The chemical structure of Rifaximin is presented below:

(A 2D chemical structure diagram of Rifaximin would be inserted here in a full whitepaper)

Quantitative Data

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C43H51N3O11	[1]
Molecular Weight	785.9 g/mol	[1]
CAS Registry Number	80621-81-4	[1]
Melting Point	200-205 °C (decomposition)	[2]
pKa	6.77	[4]
LogP (Octanol-Water)	2.76	[4]
Solubility	Practically insoluble in water; soluble in ethanol, DMSO, and DMF.	[4]

Bioactivity Data

Rifaximin exhibits broad-spectrum antibacterial activity against a range of Gram-positive and Gram-negative bacteria. Its primary mechanism of action involves the inhibition of bacterial RNA synthesis.[1] Additionally, Rifaximin is a known agonist of the human pregnane X receptor (PXR).[5]

Target/Organism	Assay	Metric	Value	Source(s)
Staphylococcus spp.	MIC	MIC50	≤0.015 µg/mL	
Streptococcus spp.	MIC	MIC50	<0.12 µg/mL	
Enterococcus spp.	MIC	MIC50	0.25-2 µg/mL	
Haemophilus influenzae	MIC	MIC50	0.25 µg/mL	
Neisseria gonorrhoeae	MIC	MIC50	0.25 µg/mL	
Enterotoxigenic E. coli (ETEC)	MIC	MIC50	12.5 µg/mL	[6]
Enterotoxigenic E. coli (ETEC)	MIC	MIC90	50 µg/mL	[6]
Human Pregnane X Receptor (PXR)	Cell-based reporter gene assay	EC50	~20 µM	[3]

Spectral Data

Technique	Wavelengths (λmax) / Peaks	Source(s)
UV/Vis Spectroscopy	219, 238, 294, 373, 458 nm	
Infrared (IR) Spectroscopy	Major absorption bands at 3608, 3583, 3401, 1727, 1647 cm-1	[7]

Experimental Protocols

Synthesis of Rifaximin from Rifamycin O

This protocol is a composite of methodologies described in various patents.[\[5\]](#)[\[8\]](#)

Materials:

- Rifamycin O
- 2-amino-4-methylpyridine
- Ethanol
- Deionized Water
- Acetone
- Anhydrous potassium carbonate (optional, for pH adjustment)

Procedure:

- In a reaction vessel, suspend Rifamycin O in a solvent mixture of ethanol, deionized water, and acetone.
- Add an excess of 2-amino-4-methylpyridine to the suspension.
- Stir the reaction mixture at a controlled temperature, typically between 20-40°C, for 24-48 hours. The pH of the reaction may be adjusted to the alkaline range (e.g., 9.0-9.5) to facilitate the reaction.
- Upon completion of the reaction, cool the mixture to induce precipitation of the crude Rifaximin.
- Collect the precipitated solid by filtration.
- Wash the filter cake with a mixture of ethanol and water to remove unreacted starting materials and impurities.
- Dry the purified Rifaximin under vacuum at a controlled temperature.

Purification of Rifaximin (Crystallization)

This protocol describes the purification of Rifaximin to obtain the crystalline form α .^[7]

Materials:

- Crude Rifaximin
- Isopropanol
- Deionized Water

Procedure:

- Suspend crude Rifaximin in isopropanol and heat the mixture to 60-70°C.
- Add a small amount of water to completely dissolve the Rifaximin at 65-70°C.
- Filter the hot solution through a hi-flow bed.
- Heat the filtrate to 75-85°C and slowly add pre-heated water while stirring.
- Optionally, add seed crystals of Rifaximin form α to induce crystallization.
- Cool the mixture to 0-10°C and continue stirring.
- Filter the solid, wash with water, and dry to obtain crystalline form- α of Rifaximin.

High-Performance Liquid Chromatography (HPLC) Analysis

This protocol is based on a validated RP-HPLC method for the estimation of Rifaximin.

Chromatographic Conditions:

- Column: Chromosil Symmetry C18 (150 x 4.6 mm I.D., 5 μ m particle size)
- Mobile Phase: Phosphate buffer (pH 4.0) and acetonitrile (40:60 v/v)

- Flow Rate: 1.0 mL/min
- Detection Wavelength: 292 nm
- Injection Volume: 20 μ L

Procedure:

- Preparation of Mobile Phase: Mix 400 mL of phosphate buffer (pH 4.0) with 600 mL of acetonitrile. Degas the solution in an ultrasonic water bath for 5 minutes and filter through a 0.45 μ m filter.
- Preparation of Standard Stock Solution: Accurately weigh and transfer 10 mg of Rifaximin working standard into a 10 mL volumetric flask. Add approximately 7 mL of the mobile phase, sonicate to dissolve, and make up the volume to the mark with the mobile phase.
- Preparation of Sample Solution: For bulk drug, prepare a solution of similar concentration to the standard stock solution. For tablets, weigh and powder 20 tablets. Accurately weigh a quantity of powder equivalent to 10 mg of Rifaximin and prepare a solution as described for the standard stock solution.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms. The retention time for Rifaximin is approximately 2.963 minutes.

Mass Spectrometry (MS) Analysis

This protocol outlines a general procedure for the analysis of Rifaximin using LC-QTOF-MS/MS.^[6]

Instrumentation:

- Liquid Chromatography system coupled to a Quadrupole Time-of-Flight Mass Spectrometer (LC-QTOF-MS/MS) with an Electrospray Ionization (ESI) source.

Procedure:

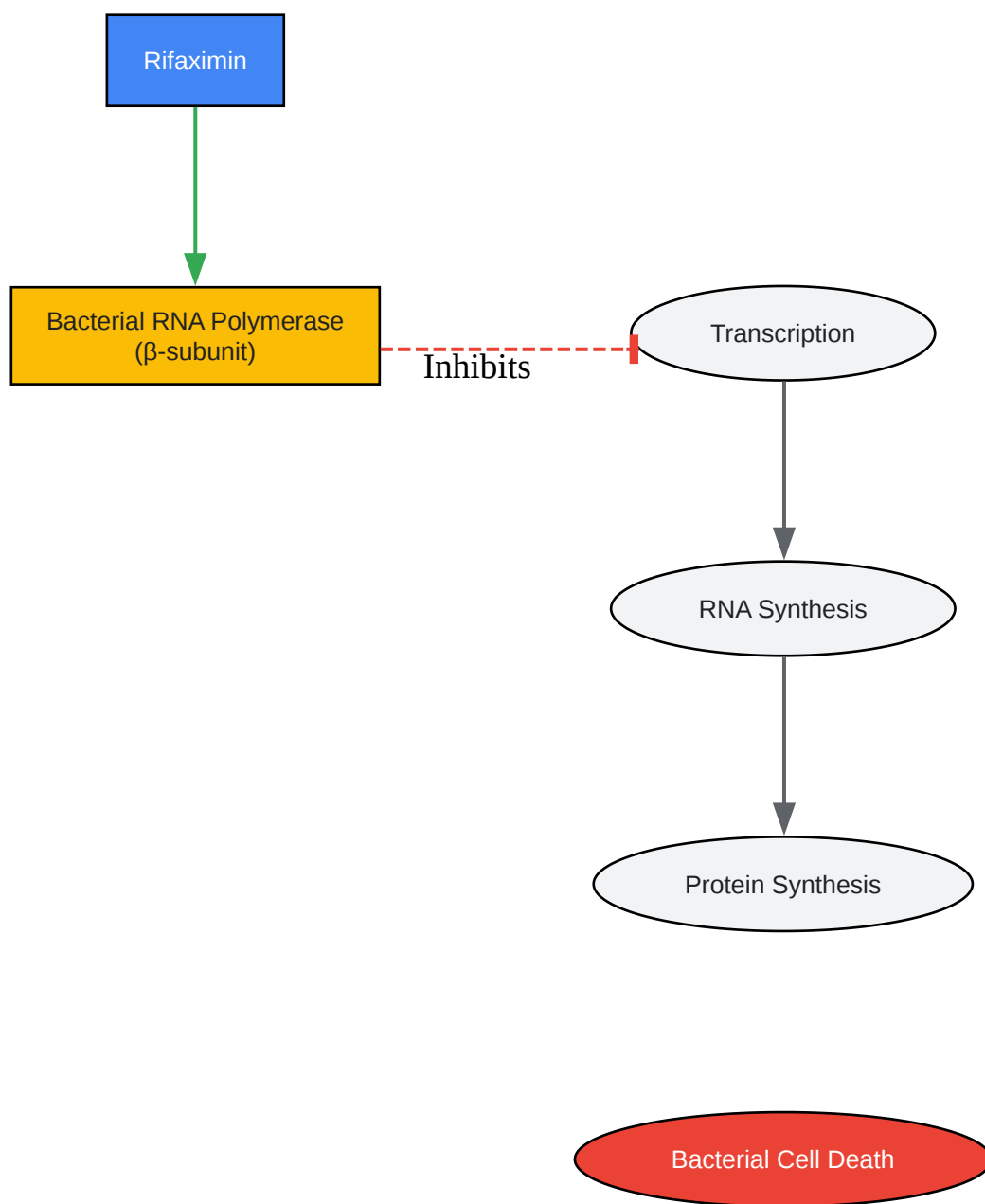
- Sample Preparation: Dissolve approximately 1 mg of Rifaximin in 1 mL of analytical grade methanol. Sonicate for 5 minutes and centrifuge at 12,000 RPM for 10 minutes.

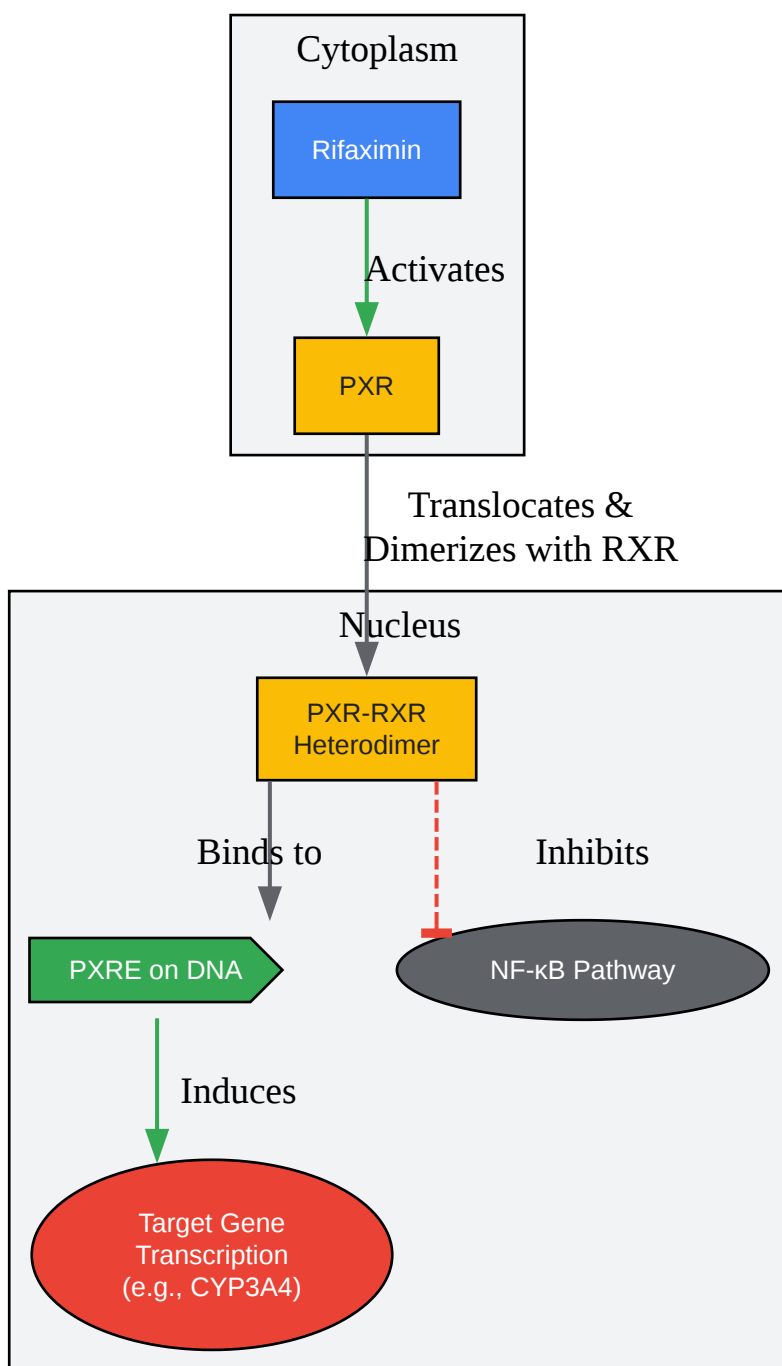
- Chromatographic Separation: Inject a 5 μ L sample onto a Zorbax Eclipse plus C-18 column (1.8 μ m, 2.1 mm x 50 mm).
- Mass Spectrometry: Operate the mass spectrometer in positive ionization mode (ESI+). Acquire data to determine the m/z values of the parent ion and its fragmentation products.

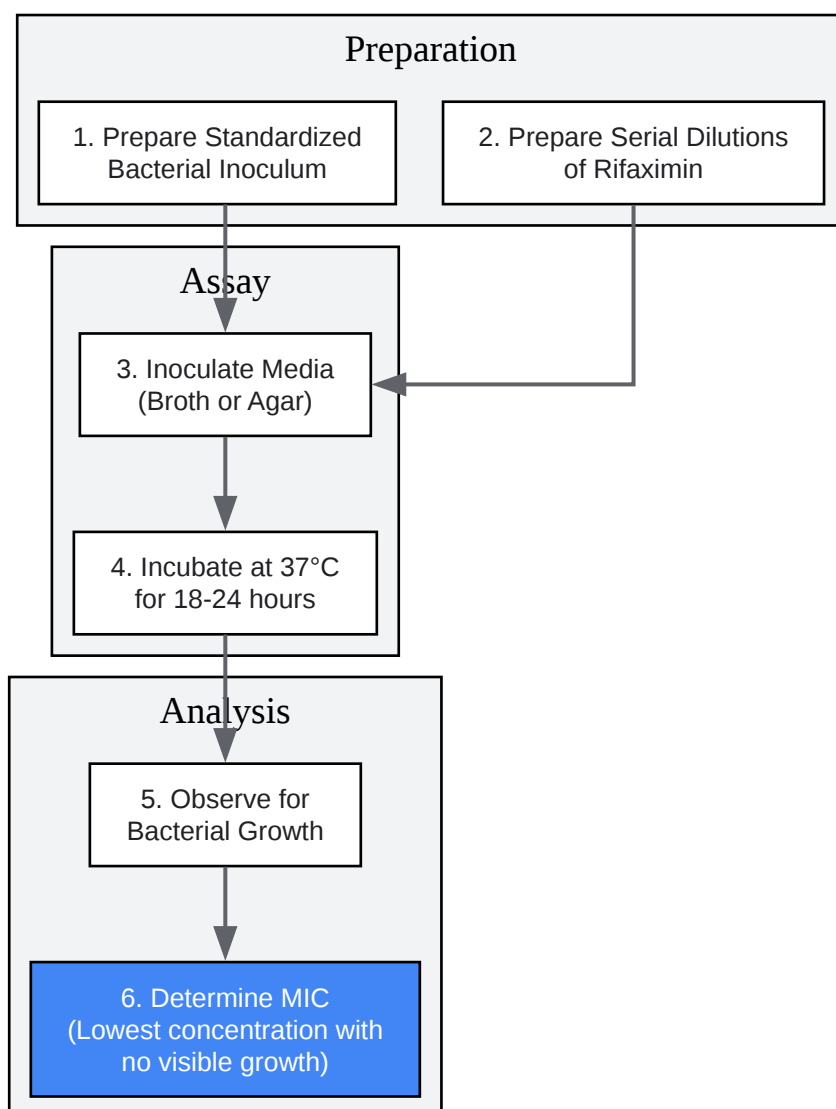
Signaling Pathways and Workflows

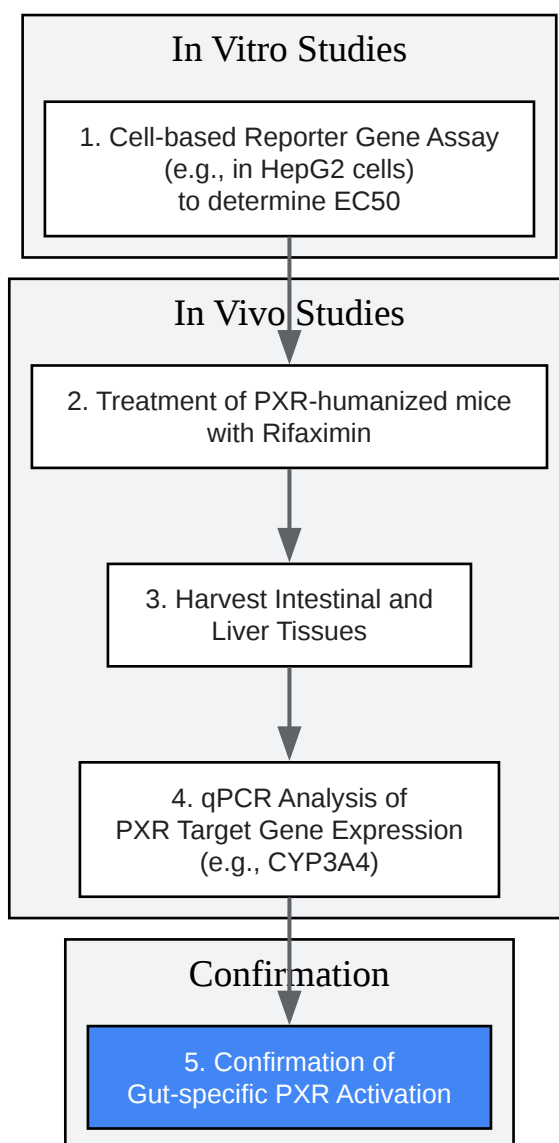
Inhibition of Bacterial RNA Polymerase

Rifaximin's primary antibacterial mechanism involves the inhibition of bacterial DNA-dependent RNA polymerase. It binds to the β -subunit of the enzyme, encoded by the rpoB gene, within the DNA/RNA channel.[9] This binding physically obstructs the path of the elongating RNA transcript, preventing its extension beyond 2-3 nucleotides and thereby halting transcription and subsequent protein synthesis, leading to bacterial cell death.[9]









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